

Unraveling the Enigma of (+)-R-26: A Request for Clarification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SARS-CoV-2-IN-57

Cat. No.: B12372908

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A comprehensive search for the compound designated as "(+)-R-26" has yielded multiple, disparate results, indicating that this nomenclature is not a unique identifier in the public scientific domain. To proceed with the creation of an in-depth technical guide on its discovery and synthesis, further clarification on the specific chemical identity of "(+)-R-26" is required.

Initial investigations into the discovery and synthesis of "(+)-R-26" have revealed a variety of substances and materials associated with the "R-26" designation. These include, but are not limited to:

- **Pharmaceuticals:** A pill with the imprint "R26" has been identified as Tolmetin Sodium, a nonsteroidal anti-inflammatory drug.
- **Industrial Dyes:** "Solvent Red 26" is a synthetic azo dye used for coloring oils and other non-polar solvents.
- **Superalloys:** "Refractaloy 26" (also known as R26) is a high-temperature iron-nickel-cobalt-chromium based superalloy.
- **Natural Products:** The total synthesis of "26-hydroxyepothilone B" has been documented, a complex molecule with potential applications in cancer research.
- **Genetics:** The "Rosa26 (R26)" locus is a specific location in the mouse genome commonly used for targeted gene expression.

- Homeopathic Preparations: A product named "Dr. Reckeweg R26 Remisin" is available.

The prefix "(+)-" in the user's request strongly suggests a specific stereoisomer of a chiral molecule, a crucial detail in drug development and chemical synthesis. However, without a corresponding systematic or common name for the chemical scaffold, the identity of "(+)-R-26" remains ambiguous.

To ensure the delivery of an accurate and relevant technical guide, we kindly request the user to provide additional identifying information for the compound of interest. This may include:

- A full chemical name (e.g., IUPAC name).
- A CAS Registry Number.
- A chemical structure or SMILES string.
- The therapeutic area or field of research in which the compound is being investigated.
- Any associated company or research institution names.

Upon receiving more specific details, a thorough and targeted search for the relevant scientific literature can be conducted. This will enable the compilation of a comprehensive technical whitepaper that meets the core requirements of the request, including structured data presentation, detailed experimental protocols, and visualizations of relevant pathways and workflows.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com